

An In-depth Technical Guide to 9-Methyladenine: Structure and Chemical Properties

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Compound of Interest

Compound Name: 9-Methyladenine

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Introduction

9-Methyladenine (9-meA) is a purine derivative characterized by a methyl group attached to the N9 position of the adenine base. This modification has significant implications in various biological processes and serves as a crucial molecule in biochemical and pharmaceutical research. As a metabolite, 9-meA is involved in the broader context of nucleic acid methylation, particularly related to N6-methyladenosine (m6A), a key regulator of gene expression. This guide provides a comprehensive overview of the structural and chemical properties of **9-Methyladenine**, detailed experimental protocols for its synthesis and analysis, and visualizations of relevant biological and experimental workflows.

Core Chemical and Structural Properties

9-Methyladenine is a white to beige crystalline solid. Its fundamental chemical and physical properties are summarized in the tables below for easy reference and comparison.

Structural and Identification Data

Property	Value
IUPAC Name	9-methyl-9H-purin-6-amine
Synonyms	N9-Methyladenine, 6-Amino-9-methylpurine
CAS Number	700-00-5[1][2]
Chemical Formula	C ₆ H ₇ N ₅ [1][3]
Molecular Weight	149.15 g/mol [1][3]
SMILES String	Cn1cnc2c(N)ncnc12[1]
InChI Key	WRXCXOUDSPTXNX-UHFFFAOYSA-N[1]

Physicochemical Properties

Property	Value
Melting Point	300-305 °C[1]
Solubility	Soluble in methanol and water[4]
Appearance	Beige crystals[5]
pKa	4.56 ± 0.10 (Predicted)[5]

Experimental Protocols

Detailed experimental protocols are essential for the accurate and reproducible use of **9-Methyladenine** in a research setting. The following sections outline generalized procedures for its synthesis, purification, and characterization.

Synthesis of 9-Methyladenine

The synthesis of **9-Methyladenine** can be achieved through the N9-alkylation of adenine with a methylating agent.

Materials:

- Adenine

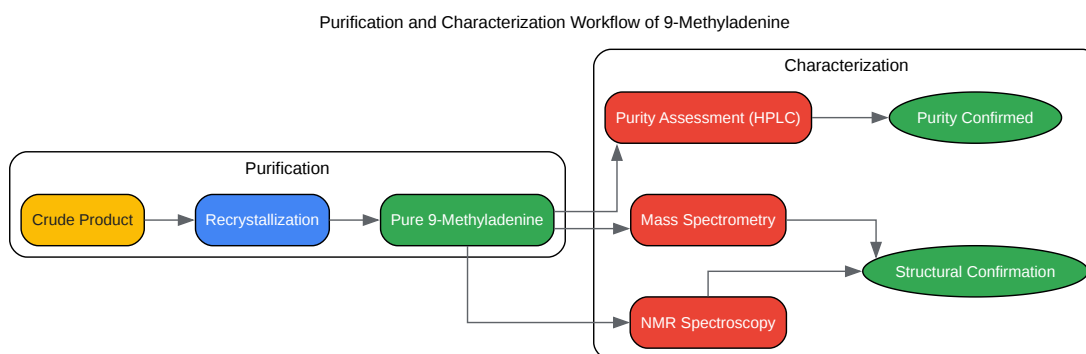
- Methyl iodide (CH_3I)
- Potassium carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF)
- Methanol
- Water

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend adenine and anhydrous potassium carbonate in anhydrous DMF.
- **Alkylation:** Add methyl iodide to the suspension.
- **Reaction Conditions:** Stir the reaction mixture at room temperature or a slightly elevated temperature.
- **Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** Once the reaction is complete, filter the mixture to remove inorganic salts. Remove the DMF from the filtrate under reduced pressure.
- **Purification:** Purify the crude product by recrystallization from a methanol/water mixture to yield pure **9-Methyladenine**.

Purification and Characterization Workflow

A general workflow for the purification and quality control of synthesized **9-Methyladenine** is depicted below.



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A typical workflow for the purification and quality control of synthesized **9-Methyladenine**.

Analytical Methodologies

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve a small amount of **9-Methyladenine** in a suitable deuterated solvent, such as DMSO- d_6 .
- ^1H NMR: The ^1H NMR spectrum will show characteristic signals for the protons on the purine ring and a singlet for the N9-methyl group.
- ^{13}C NMR: The ^{13}C NMR spectrum will display signals corresponding to the carbons of the purine ring and the methyl group.

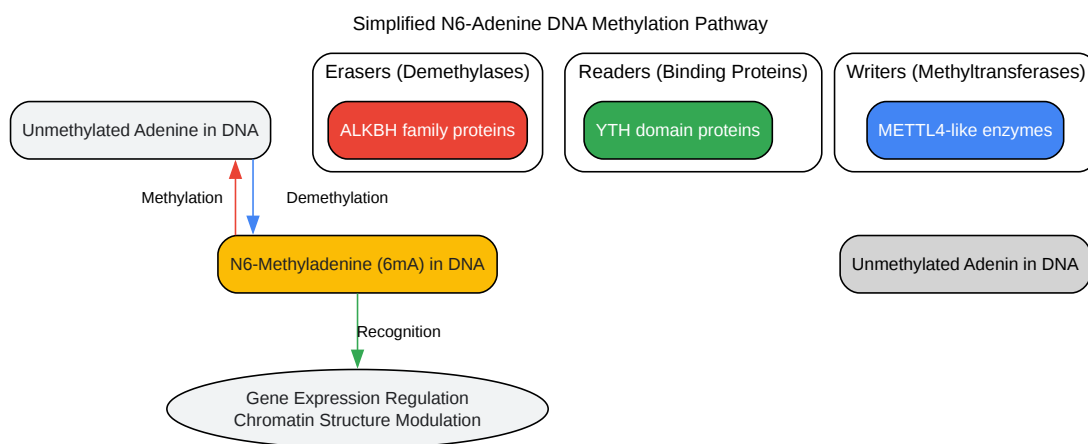
Mass Spectrometry (MS):

- **Sample Preparation:** Prepare a dilute solution of the compound in a solvent like methanol or an acetonitrile/water mixture.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is commonly used.
- **Analysis:** The full scan mass spectrum should show the protonated molecule $[M+H]^+$ at m/z 150.1. Tandem mass spectrometry (MS/MS) can be used to confirm the structure by analyzing the fragmentation pattern.

Biological Significance and Signaling Pathways

While **9-Methyladenine** itself is not a direct participant in a major signaling pathway in the same way as second messengers, its presence is significant in the context of DNA and RNA methylation. N6-adenine methylation in DNA (6mA) is an emerging epigenetic mark in eukaryotes, and its regulation involves "writer" (methyltransferases), "eraser" (demethylases), and "reader" (binding proteins) proteins. **9-Methyladenine** can be considered a structural analog in studies of these processes.

The following diagram illustrates a simplified representation of the dynamic regulation of N6-adenine methylation in DNA.



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Dynamic regulation of N6-adenine methylation in DNA.

Conclusion

9-Methyladenine is a molecule of significant interest due to its structural relationship to modified bases found in nucleic acids. Its well-defined chemical and physical properties, coupled with established synthetic and analytical protocols, make it a valuable tool for researchers in biochemistry, molecular biology, and drug development. Understanding its characteristics is fundamental for studies investigating the roles of adenine methylation in biological systems.

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